

Proper Disposal of Isoxazolo[5,4-b]pyridin-3-ol: A Procedural Guide

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Compound of Interest

Compound Name: *Isoxazolo[5,4-b]pyridin-3-ol*

Cat. No.: *B174719*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step procedure for the safe disposal of **Isoxazolo[5,4-b]pyridin-3-ol**, a heterocyclic compound used in various research applications.

Important Note: Safety Data Sheets (SDS) for **Isoxazolo[5,4-b]pyridin-3-ol** indicate that it should be handled as "special waste." However, specific Globally Harmonized System (GHS) hazard classifications for this compound are not readily available. Therefore, in the absence of comprehensive toxicological and environmental hazard data, **Isoxazolo[5,4-b]pyridin-3-ol** must be treated as a potentially hazardous substance. The following procedures are based on a precautionary approach to ensure the highest level of safety.

Summary of Chemical Data

The following table summarizes the available information for **Isoxazolo[5,4-b]pyridin-3-ol**. The lack of specific hazard data underscores the need for cautious handling and disposal.

Identifier	Value
Chemical Name	Isoxazolo[5,4-b]pyridin-3-ol
CAS Number	16880-54-9[1]
Molecular Formula	C6H4N2O2
Molecular Weight	136.11 g/mol [1]
GHS Hazard Classification	Data not available
Disposal Recommendation	Treat as special/hazardous waste

Experimental Protocol: Disposal of Isoxazolo[5,4-b]pyridin-3-ol

This protocol outlines the necessary steps for the safe segregation, storage, and disposal of **Isoxazolo[5,4-b]pyridin-3-ol** waste.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear standard laboratory PPE, including a lab coat, safety glasses or goggles, and chemical-resistant gloves.
- Conduct all handling and preparation for disposal within a certified chemical fume hood to minimize inhalation exposure.
- Ensure an eyewash station and safety shower are readily accessible.

2. Waste Segregation and Collection:

- Do not mix **Isoxazolo[5,4-b]pyridin-3-ol** waste with other chemical waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.
- Collect solid waste (e.g., unused reagent, contaminated weighing paper) in a dedicated, properly labeled hazardous waste container.

- For solutions containing **Isoxazolo[5,4-b]pyridin-3-ol**, use a dedicated liquid waste container. The container must be made of a material compatible with the solvent used.
- Never fill a waste container beyond 90% of its capacity to allow for expansion and prevent spills.[\[2\]](#)

3. Waste Container Labeling:

- Label the hazardous waste container clearly and accurately. The label must include:
 - The words "Hazardous Waste".[\[2\]](#)[\[3\]](#)
 - The full chemical name: "**Isoxazolo[5,4-b]pyridin-3-ol**". Do not use abbreviations or chemical formulas.[\[3\]](#)
 - The approximate quantity or concentration of the waste.
 - The date of accumulation.
 - The name of the principal investigator and the laboratory location.
- If the waste is a mixture, list all components and their approximate percentages.

4. Temporary Storage in the Laboratory:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste was generated.[\[2\]](#)
- The SAA should be away from general traffic areas and incompatible materials.
- Ensure the waste container is kept closed at all times, except when adding waste.[\[2\]](#)[\[3\]](#)
- Secondary containment (e.g., a larger, chemically resistant bin) is required for liquid waste containers to contain any potential leaks.[\[3\]](#)

5. Arranging for Disposal:

- Consult your institution's Environmental Health and Safety (EHS) department. This is a mandatory step. The EHS office will provide specific guidance based on local, state, and federal regulations and will arrange for pickup by a licensed hazardous waste disposal company.
- Do not attempt to dispose of **Isoxazolo[5,4-b]pyridin-3-ol** down the drain or in the regular trash.^[4] This is strictly prohibited for hazardous chemical waste.
- Follow your institution's specific procedures for requesting a hazardous waste pickup. This may involve submitting an online form or contacting the EHS office directly.

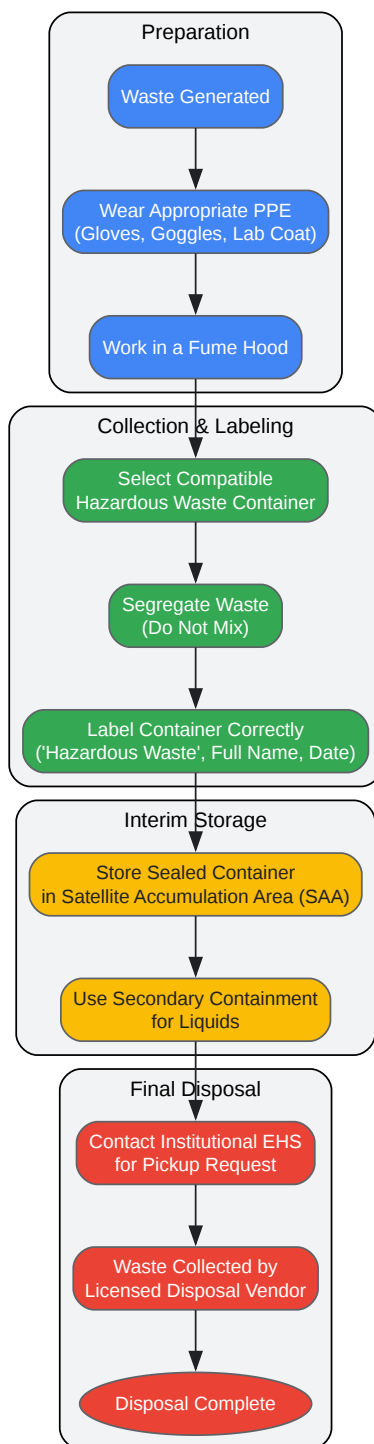
6. Disposal of Empty Containers:

- An empty container that held **Isoxazolo[5,4-b]pyridin-3-ol** must also be treated as hazardous waste.
- To be considered "empty," the container should be triple-rinsed with a suitable solvent.^[3]
- The rinsate from this cleaning process must be collected and disposed of as hazardous liquid waste.^[3]
- After triple-rinsing, the original labels on the container should be defaced or removed. The container can then be disposed of according to your institution's guidelines for non-hazardous laboratory glass or plastic.^[5]

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Isoxazolo[5,4-b]pyridin-3-ol**.

Disposal Workflow for Isoxazolo[5,4-b]pyridin-3-ol

[Click to download full resolution via product page](#)Caption: Disposal Workflow for **Isoxazolo[5,4-b]pyridin-3-ol**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **Isoxazolo[5,4-b]pyridin-3-ol**, protecting themselves, their colleagues, and the environment.

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References

- 1. 16880-54-9|Isoxazolo[5,4-b]pyridin-3-ol|BLD Pharm [bldpharm.com]
- 2. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 3. campusafety.lehigh.edu [campussafety.lehigh.edu]
- 4. acs.org [acs.org]
- 5. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
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